

The Decay Properties of Carbon-11: An In-depth Technical Guide

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Compound of Interest

Compound Name: Carbon-11

Cat. No.: B1219553

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Carbon-11 is a positron-emitting radionuclide of significant interest in the fields of nuclear medicine, drug development, and biomedical research. Its short half-life and the nature of its decay products make it an ideal radioisotope for positron emission tomography (PET), a non-invasive imaging technique that allows for the in vivo study of metabolic and molecular processes. This guide provides a comprehensive overview of the decay properties of **Carbon-11**, detailed experimental protocols for its production and measurement, and a workflow for its application in PET imaging.

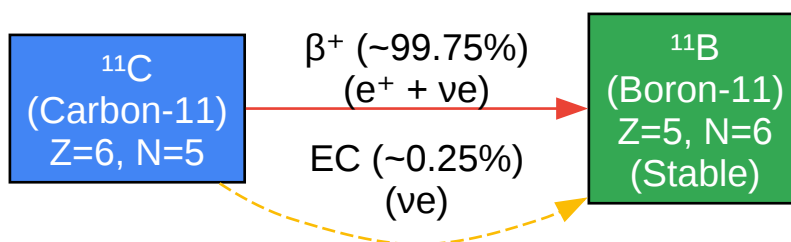
Core Decay Properties of Carbon-11

Carbon-11 decays to the stable nuclide Boron-11. This decay primarily occurs through positron emission, with a small fraction occurring via electron capture. The key quantitative decay properties of **Carbon-11** are summarized in the table below.

Property	Value
Half-life ($T_{1/2}$)	20.364 (14) minutes[1]
Decay Mode	Positron Emission (β^+) & Electron Capture (EC)
Daughter Nuclide	Boron-11 (^{11}B) (stable)[1]
Total Decay Energy (Q)	1.982 MeV[1]
Positron Emission (β^+)	
Branching Ratio	~99.75% - 99.8%[2]
Maximum Positron Energy	0.960 MeV
Average Positron Energy	0.386 MeV[2]
Electron Capture (EC)	
Branching Ratio	~0.19% - 0.25%
Energy of Emitted Neutrino	1.982 MeV

Decay Scheme of Carbon-11

The decay of **Carbon-11** to Boron-11 can be visualized as a nuclear transformation where a proton within the **Carbon-11** nucleus is converted into a neutron. In positron emission, this results in the emission of a positron (e^+) and an electron neutrino (ν_e). In electron capture, an inner atomic electron is captured by the nucleus, resulting in the emission of an electron neutrino.



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Decay scheme of **Carbon-11** to Boron-11.

Experimental Protocols

Production of Carbon-11

Carbon-11 is most commonly produced in a cyclotron via the $^{14}\text{N}(\text{p},\alpha)^{11}\text{C}$ nuclear reaction.[\[2\]](#)[\[3\]](#)

Objective: To produce **Carbon-11** by bombarding a nitrogen gas target with high-energy protons.

Materials and Equipment:

- Medical cyclotron (typically 11-18 MeV)
- High-purity nitrogen gas (N_2)
- Trace amounts of oxygen (O_2) or hydrogen (H_2) gas
- Target chamber
- Automated radiochemistry synthesis module

Methodology:

- Target Preparation: The cyclotron target chamber is filled with high-purity nitrogen gas. A small amount of oxygen (~0.5-2.0%) is included if the desired product is $^{11}\text{C}[\text{CO}_2]$, or hydrogen (~5-10%) if $^{11}\text{C}[\text{CH}_4]$ is the target.[\[4\]](#)
- Proton Bombardment: The cyclotron accelerates protons to a specific energy (e.g., 16.5 MeV).[\[2\]](#)
- Nuclear Reaction: The high-energy proton beam is directed onto the nitrogen gas target, inducing the $^{14}\text{N}(\text{p},\alpha)^{11}\text{C}$ reaction.
- Extraction: The resulting **Carbon-11**, in the form of $^{11}\text{C}[\text{CO}_2]$ or $^{11}\text{C}[\text{CH}_4]$, is transported from the target chamber to a shielded hot cell containing an automated synthesis module for further chemical processing.

Measurement of Carbon-11 Half-Life

The half-life of **Carbon-11** can be determined by measuring the decrease in its activity over time.

Objective: To experimentally measure the half-life of a **Carbon-11** sample.

Materials and Equipment:

- **Carbon-11** source
- Gamma-ray detector (e.g., NaI(Tl) scintillation detector or a high-purity germanium detector)
- Coincidence counting system
- Multichannel analyzer (MCA)
- Data acquisition system
- Lead shielding

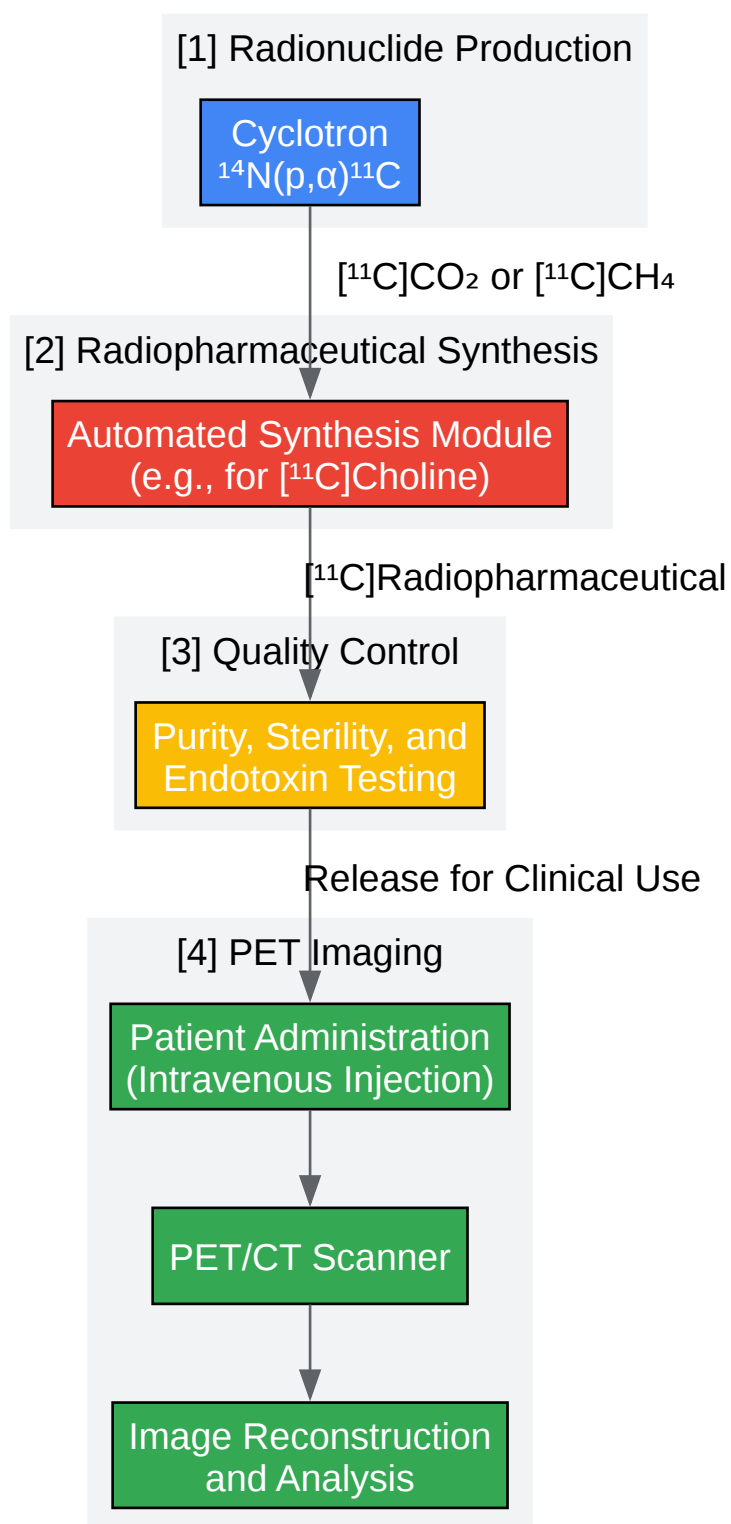
Methodology:

- **Source Preparation:** A sample of **Carbon-11** is produced and placed in a fixed geometry relative to the detector.
- **Detector Setup and Calibration:** The detector is calibrated using sources with known gamma-ray energies. For **Carbon-11**, the primary gamma rays detected are the 511 keV annihilation photons resulting from positron-electron annihilation. A coincidence setup with two detectors placed 180 degrees apart can be used to specifically count these annihilation events, reducing background noise.^[5]
- **Data Acquisition:** The number of counts in the 511 keV peak is recorded at regular time intervals. The counting time for each interval should be short relative to the half-life of **Carbon-11**.
- **Data Analysis:**
 - The recorded counts are corrected for background radiation.

- The natural logarithm of the background-corrected count rate is plotted against time.
- The data points should fall on a straight line, consistent with the exponential decay law ($N(t) = N_0 e^{(-\lambda t)}$).
- A linear fit is applied to the data. The slope of the line is equal to the negative of the decay constant (λ).
- The half-life ($T_{1/2}$) is calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

Experimental Workflow for Carbon-11 PET Imaging

The short half-life of **Carbon-11** necessitates a rapid and efficient workflow for its use in PET imaging, from production to patient administration.



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Workflow for **Carbon-11** based PET imaging.

Protocol for a Typical [^{11}C]Radiopharmaceutical (e.g., [^{11}C]Choline) PET Scan:

- **Radionuclide Production:** As described previously, [^{11}C]CO₂ is produced via the $^{14}\text{N}(\text{p},\alpha)^{11}\text{C}$ reaction in a cyclotron.[\[6\]](#)
- **Radiopharmaceutical Synthesis:**
 - The [^{11}C]CO₂ is trapped and converted to a reactive intermediate, such as [^{11}C]methyl iodide ([^{11}C]CH₃I), within an automated synthesis module.
 - This intermediate is then reacted with a precursor molecule (e.g., N,N-dimethylethanolamine for [^{11}C]choline synthesis).
 - The resulting [^{11}C]choline is purified, typically using high-performance liquid chromatography (HPLC) or solid-phase extraction. The entire synthesis process is automated to minimize radiation exposure and ensure speed and reproducibility.[\[3\]](#)[\[6\]](#)
- **Quality Control:**
 - The final product undergoes rigorous quality control tests to ensure its suitability for human administration.
 - These tests include checks for radiochemical purity (to ensure the radioactivity is associated with the desired molecule), chemical purity, sterility, and the absence of bacterial endotoxins.[\[6\]](#)
- **Patient Administration and Imaging:**
 - A calibrated dose of the [^{11}C]radiopharmaceutical is administered to the patient, usually via intravenous injection.
 - The patient is then positioned in a PET/CT scanner.
 - The scanner detects the pairs of 511 keV gamma rays produced by positron annihilation.
 - The data is reconstructed into a 3D image showing the distribution of the radiotracer in the body over time, providing insights into the targeted biological process.[\[3\]](#)

This comprehensive guide provides the foundational knowledge of **Carbon-11**'s decay properties and the practical aspects of its production and use in a research and clinical setting. The methodologies described herein are fundamental to the successful application of this important radionuclide in advancing our understanding of human biology and disease.

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